

Renierone confirmatory studies

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Compound Focus: Renierone

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Renierone: Origin and Context

Current scientific literature confirms that **Renierone** is a metabolite found in marine sponges of the genus ***Haliclona***. It is typically present alongside a group of compounds called renieramycins and is described as a degradation product of them [1].

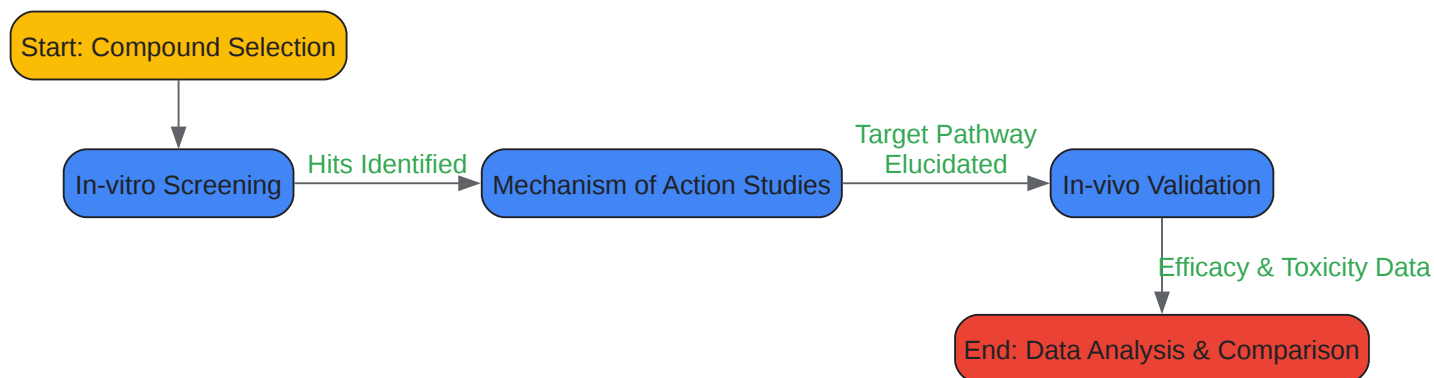
The table below summarizes the key information available about its origin and role:

Aspect	Description
Natural Source	Marine sponges of the genus <i>Haliclona</i> (formerly <i>Reniera</i>) [1].
Context	Found alongside renieramycins; identified as a degradation product of these compounds [1].
Producer	Produced by a specific bacterial symbiont (<i>Candidatus Endohaliclona renieramycinifaciens</i>) within the sponge host [1].

Proposed Workflow for Compound Comparison

Based on your request for experimental protocols, here is a general workflow you could adapt for a comparative study of natural products like **Renierone**. The diagram outlines the key stages from initial

compound selection to data analysis.



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References

1. Localized production of defense chemicals by intracellular ... [pmc.ncbi.nlm.nih.gov]

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